

A Comparative Guide to (R)-BMS-816336 and Standard 11 β -HSD1 Inhibitors

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Compound of Interest

Compound Name: (R)-BMS-816336

Cat. No.: B10819835

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive benchmark of the novel 11 β -hydroxysteroid dehydrogenase type 1 (11 β -HSD1) inhibitor, **(R)-BMS-816336**, against established standard inhibitors. The following sections detail a head-to-head comparison of their biochemical potency, selectivity, and reported in vivo efficacy, supported by experimental data and detailed methodologies to aid in research and development decisions.

Quantitative Comparison of 11 β -HSD1 Inhibitors

The following table summarizes the key quantitative data for **(R)-BMS-816336** and a selection of standard 11 β -HSD1 inhibitors. Direct comparison of absolute values should be approached with caution due to variations in experimental conditions across different studies.

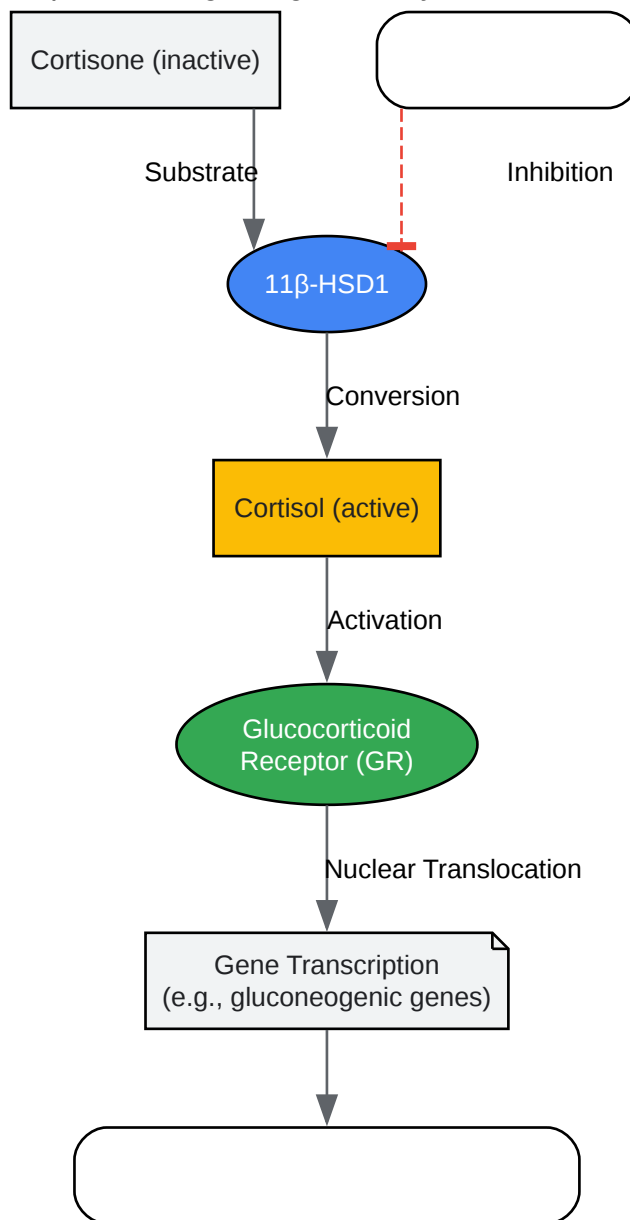
Inhibitor	Target Species	IC50 (nM)	Selectivity vs. 11 β -HSD2	Key In Vivo Model & Efficacy
(R)-BMS-816336	Human	14.5[1]	High (Specific values not detailed)	Cynomolgus Monkey, Mouse[1]
Mouse	50.3[1]			
Cynomolgus Monkey	16[1]			
BMS-816336 (Racemate)	Human	3.0[2][3]	>10,000-fold[3]	DIO Mice: ED50 = 8.6 mg/kg[2]
Mouse	68[4]	Cynomolgus Monkeys: ED50 = 0.12 mg/kg[2][3]		
Carbenoxolone	Human/Mouse	μ M range (non-selective)[5]	Non-selective[6]	db/db Mice: Dose-dependent decrease in 11 β -HSD1 activity in brain, adipose, and liver[5]
AZD4017	Human	7[7][8]	>2,000-fold[8]	Humans (NASH/NAFLD): Blocked hepatic conversion of ¹³ C cortisone to ¹³ C cortisol[7][9]
INCB13739	Human	Not specified	Selective[10]	Humans (Type 2 Diabetes): Significant reductions in A1C, fasting plasma glucose,

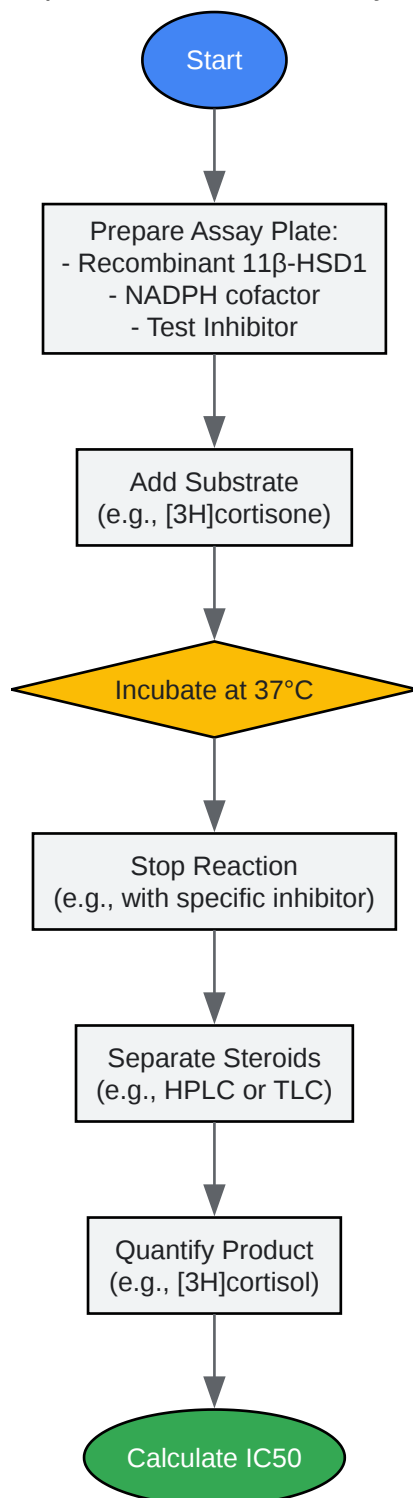
and HOMA-IR at
200 mg[4][5]

Note: IC50 values can vary based on assay conditions (e.g., substrate concentration, enzyme source). DIO refers to Diet-Induced Obesity.

Signaling Pathways and Experimental Workflows

Visual representations of the underlying biological mechanisms and experimental processes are provided below to enhance understanding.

11 β -HSD1 Signaling Pathway and Inhibition

In Vitro 11 β -HSD1 Inhibition Assay Workflow[Click to download full resolution via product page](#)

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